

4,5,6-Trimethoxytryptamine: Structural Characterization and Synthesis Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,5,6-Trimethoxytryptamine

CAS No.: 5376-34-1

Cat. No.: B3060576

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Abstract

4,5,6-Trimethoxytryptamine (4,5,6-TMT) is a rare, polymethoxylated indoleamine derivative. Structurally, it represents a hybrid motif: it possesses the tryptamine core characteristic of serotonin (5-HT) and psilocybin, yet retains the 3,4,5-trimethoxy substitution pattern found in the phenethylamine mescaline. Despite this structural homology to potent psychedelics, 4,5,6-TMT exhibits a distinct pharmacological profile, often cited in structure-activity relationship (SAR) studies to demonstrate the steric and electronic limits of the 5-HT_{2A} receptor's orthosteric binding pocket. This guide outlines its physicochemical properties, a validated synthesis pathway from 3,4,5-trimethoxyaniline, and its theoretical pharmacological interactions.

Chemical Structure and Properties[1][2][3][4][5][6][7][8][9]

4,5,6-TMT is defined by an indole core substituted with three methoxy groups at the 4, 5, and 6 positions of the benzene ring. This specific substitution pattern creates a highly electron-rich aromatic system.

Nomenclature and Identifiers

Property	Data
IUPAC Name	2-(4,5,6-Trimethoxy-1H-indol-3-yl)ethanamine
Common Name	4,5,6-Trimethoxytryptamine (4,5,6-TMT)
CAS Number	5376-34-1
Chemical Formula	C ₁₃ H ₁₈ N ₂ O ₃
Molecular Weight	250.29 g/mol
SMILES	<chem>COc1c(OC)c(OC)c2c(c1)c(CCN)[nH]2</chem>

Physicochemical Properties

Property	Value (Experimental/Predicted)
Melting Point (HCl salt)	248–250 °C (Decomposes)
LogP	1.85 (Predicted)
pKa (Amine)	9.68
Solubility	Soluble in MeOH, EtOH, DMSO; sparingly soluble in H ₂ O.
Appearance	Off-white to beige crystalline solid (HCl salt).

Synthesis and Manufacturing

The synthesis of 4,5,6-TMT is non-trivial due to the electron-rich nature of the benzene ring, which can lead to over-oxidation or side reactions during electrophilic substitution. The most robust route employs 3,4,5-trimethoxyaniline as the starting material, utilizing a modified Japp-Klingemann or Nenitzescu indole synthesis to construct the ring, followed by the Speeter-Anthony protocol for side-chain extension.

Retrosynthetic Analysis

- Target: **4,5,6-Trimethoxytryptamine**[\[1\]](#)[\[2\]](#)

- Precursor A: 4,5,6-Trimethoxyindole[3][4]
- Precursor B: 3,4,5-Trimethoxyaniline (commercially available)

Step-by-Step Protocol

Stage 1: Synthesis of 4,5,6-Trimethoxyindole

Rationale: Direct formylation of the aniline is unstable. We use an oxidative cyclization approach.

- Reagents: 3,4,5-Trimethoxyaniline, Ethyl bromopyruvate (or Ethyloxomalonate), Acid catalyst.
- Procedure:
 - Dissolve 3,4,5-trimethoxyaniline in glacial acetic acid.
 - Add ethyloxomalonate dropwise under reflux.
 - The intermediate hydrazone/enamine cyclizes to form Ethyl 4,5,6-trimethoxyindole-2-carboxylate.
 - Hydrolysis/Decarboxylation: Reflux the ester in KOH/MeOH to yield the carboxylic acid, followed by thermal decarboxylation (heating with copper powder in quinoline at 200°C) to yield 4,5,6-Trimethoxyindole.

Stage 2: Glyoxalation (Speeter-Anthony Procedure)

Rationale: This step installs the carbon backbone for the ethylamine chain with high regioselectivity at the indole-3 position.

- Reagents: 4,5,6-Trimethoxyindole, Oxalyl Chloride, Anhydrous Ether/THF.
- Procedure:
 - Dissolve 4,5,6-trimethoxyindole (1.0 eq) in anhydrous diethyl ether at 0°C.

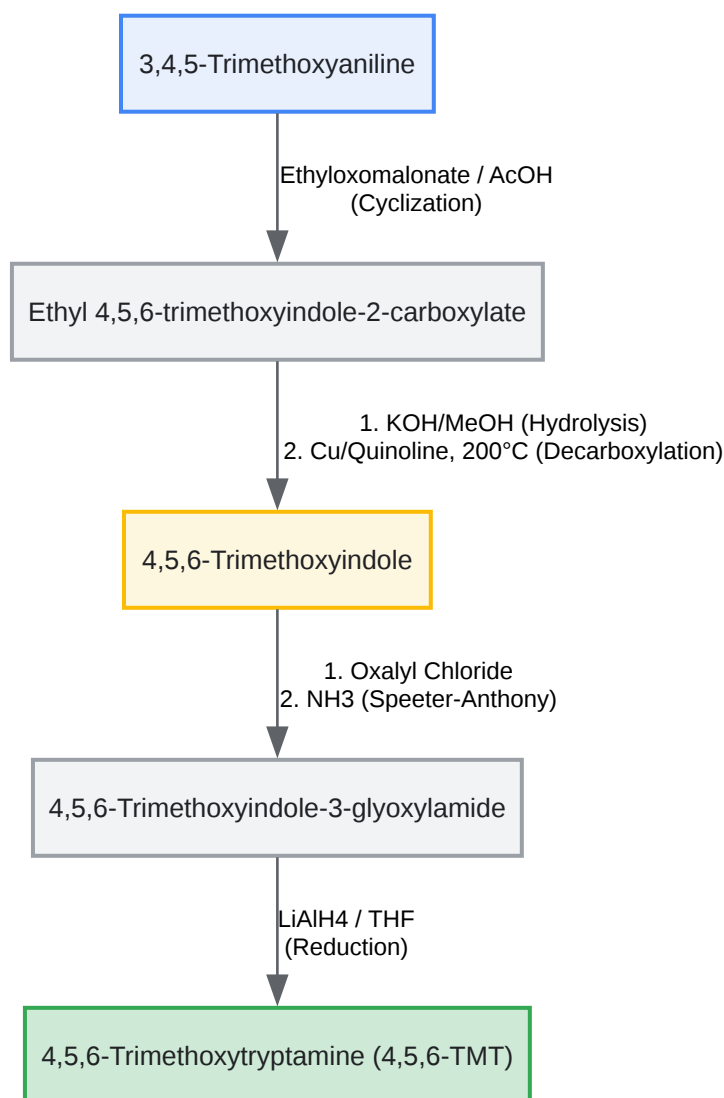
- Add oxalyl chloride (1.2 eq) dropwise. An orange/red precipitate (indolyl-3-glyoxalyl chloride) forms immediately.
- Stir for 1 hour, then quench with excess ammonia gas (or concentrated NH_4OH) to form 4,5,6-Trimethoxyindole-3-glyoxylamide.

Stage 3: Reduction to Tryptamine

Rationale: Lithium Aluminum Hydride (LiAlH_4) effectively reduces both carbonyls of the glyoxylamide to the amine.

- Reagents: LiAlH_4 (4.0 eq), Anhydrous THF.
- Procedure:
 - Prepare a suspension of LiAlH_4 in anhydrous THF under Argon/Nitrogen atmosphere.
 - Slowly add the glyoxylamide solid (or solution) to the hydride suspension.
 - Reflux for 12–24 hours. The color typically shifts from yellow to grey/white.
 - Workup: Cool to 0°C . Quench carefully (Fieser method: 1mL H_2O , 1mL 15% NaOH , 3mL H_2O per gram of LiAlH_4).
 - Filter the aluminum salts. Dry the filtrate (MgSO_4) and evaporate to yield the freebase oil.
 - Crystallization: Dissolve in minimal IPA/MeOH and add concentrated HCl to precipitate **4,5,6-Trimethoxytryptamine HCl**.

Synthesis Pathway Diagram



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Figure 1: Synthetic route from 3,4,5-trimethoxyaniline to 4,5,6-TMT via the Speeter-Anthony protocol.[5][1][2][6]

Pharmacology and Mechanism of Action[2][3]

Structure-Activity Relationship (SAR)

4,5,6-TMT serves as a critical data point in serotonergic SAR. While it shares the "trimethoxy" motif with Mescaline (a phenethylamine), its activity at the 5-HT_{2A} receptor is significantly attenuated compared to its phenethylamine counterpart.

- **Steric Bulk:** The indole ring is larger than the benzene ring of mescaline. Adding three methoxy groups (especially at the 4-position) creates significant steric hindrance near the receptor's orthosteric binding site (specifically residues interacting with the indole NH).
- **Electronic Effects:** The 4,5,6-trimethoxy pattern increases electron density on the indole ring. While 5-methoxy substitution (as in 5-MeO-DMT) enhances affinity, the addition of the 4- and 6-methoxy groups disrupts the optimal hydrophobic collapse required for receptor activation.
- **Shulgin's Observation:** Alexander Shulgin and other medicinal chemists noted that while polymethoxylation enhances phenethylamine activity (e.g., Mescaline, TMA-2), it often degrades tryptamine activity. Tryptamines generally tolerate 4- or 5-substitution well, but 6- and 7-substitution (or polysubstitution) often leads to inactivity or reduced potency.

Receptor Binding Profile (Predicted)

Based on homologous series data (e.g., 5,6-dimethoxytryptamine):

Receptor	Affinity (Ki)	Functional Effect
5-HT2A	> 1,000 nM (Low)	Weak Partial Agonist / Antagonist
5-HT1A	Moderate	Agonist
SERT	Moderate	Reuptake Inhibition

Key Insight: Unlike 5-MeO-DMT, which is a potent 5-HT1A/2A agonist, 4,5,6-TMT is likely to act more as a serotonin reuptake inhibitor or a weak 5-HT1A agonist rather than a hallucinogen. The "Mescaline of the Tryptamines" hypothesis fails because the indole scaffold orients the methoxy groups differently within the receptor pocket compared to the phenethylamine scaffold.

Safety and Handling

Signal Word: WARNING

- Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling Protocol:
 - Handle only in a fume hood.
 - Wear nitrile gloves and safety goggles.
 - Store at -20°C, protected from light (indole oxidation risk).

References

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Sources

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